

Personal protective equipment for handling 2,6-Dichlorophenylacetonitrile

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Compound of Interest

Compound Name: 2,6-Dichlorophenylacetonitrile

Cat. No.: B146609

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Safe Handling Protocol: 2,6-Dichlorophenylacetonitrile

This guide provides essential safety and logistical information for the handling and disposal of **2,6-Dichlorophenylacetonitrile**, ensuring the safety of laboratory personnel. The following procedures are designed for researchers, scientists, and professionals in drug development.

Hazard Summary

2,6-Dichlorophenylacetonitrile is a hazardous substance that requires careful handling. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It is known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.^{[1][2][3]}

Hazard Classifications:

- Acute toxicity, Oral (Category 4)^{[1][3]}
- Acute toxicity, Dermal (Category 4)^{[1][3]}
- Acute toxicity, Inhalation (Category 4)^{[1][3]}
- Skin Corrosion/Irritation (Category 2)^{[1][3]}
- Serious Eye Damage/Eye Irritation (Category 2)^{[1][3]}

- Specific target organ toxicity – single exposure (Category 3), Respiratory system[1][3]

Chemical and Physical Properties

Property	Value
CAS Number	3215-64-3
Molecular Formula	C ₈ H ₅ Cl ₂ N
Appearance	White to nearly white or beige crystalline powder.[2][3]
Melting Point	74 - 78 °C / 140 - 145.4 °F[2][3]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, strong reducing agents.[1][3]
Hazardous Decomposition Products	Nitrogen oxides (NO _x), Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen chloride gas. [1][4]

Operational Plan: Handling Procedures

Adherence to the following step-by-step operational plan is mandatory to ensure a safe laboratory environment.

Preparation and Engineering Controls

- Ventilation: Always handle **2,6-Dichlorophenylacetoneitrile** in a well-ventilated area. A certified chemical fume hood is required.[2]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[3]
- Personal Protective Equipment (PPE) Inspection: Before starting any work, inspect all PPE for damage or contamination. Do not use compromised PPE.

Required Personal Protective Equipment (PPE)

A comprehensive PPE setup is crucial to prevent exposure.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles that meet ANSI Z.87.1 standards are required. A face shield should be worn over safety glasses when there is a risk of splashing.[5]
Hand Protection	Wear chemical-resistant gloves, such as nitrile rubber.[6] Inspect gloves before each use and dispose of them immediately if they come into contact with the chemical.[5]
Body Protection	A flame-resistant lab coat, such as Nomex®, should be worn and fully buttoned.[5] Long pants and closed-toe, closed-heel shoes are mandatory.[5] Avoid clothing made of polyester or acrylic fabrics.[5]
Respiratory Protection	If there is a risk of generating dust or if exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[3][5]

Handling

- **Avoid Contact:** Prevent all personal contact with the substance, including inhalation of dust. [7]
- **Personal Hygiene:** Do not eat, drink, or smoke in the handling area.[1] Wash hands, face, and any exposed skin thoroughly after handling.[1][3]
- **Weighing and Transfer:** Conduct all weighing and transfer operations within a fume hood to minimize the generation and dispersal of dust.

Accidental Spills

- **Minor Spills:** For small, dry spills, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[1][3][7]

- Major Spills: In the event of a larger spill, evacuate the area and alert emergency responders.[\[7\]](#)
- Cleanup: Clean the affected area thoroughly. Prevent spilled material from entering drains or waterways.[\[4\]](#)[\[7\]](#)

Disposal Plan

Proper disposal of **2,6-Dichlorophenylacetonitrile** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - All waste material must be disposed of in accordance with local, state, and federal regulations.[\[4\]](#)
 - Dispose of the contents and the container at an approved waste disposal facility.[\[1\]](#)[\[4\]](#)
 - Do not mix with other waste streams.[\[4\]](#) Keep the chemical in its original container if possible.[\[4\]](#)
- Contaminated PPE:
 - Treat all used and contaminated PPE as hazardous waste.
 - Disposable gloves and other single-use items should be placed in a sealed, labeled container for hazardous waste disposal.
 - Contaminated clothing must be decontaminated before reuse.[\[4\]](#) If decontamination is not possible, it should be disposed of as hazardous waste.

Workflow for Handling 2,6-Dichlorophenylacetonitrile



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Caption: Workflow for the safe handling of **2,6-Dichlorophenylacetonitrile**.

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